

# Application Notes and Protocols: Antifungal Activity of Phenyl-azo Phenol Derivatives

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## Compound of Interest

Compound Name: *p-((p-(Phenylazo)phenyl)azo)phenol*

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These application notes provide a comprehensive overview of the antifungal activity of phenyl-azo phenol derivatives, including quantitative data, detailed experimental protocols for their synthesis and antifungal evaluation, and visualizations of the experimental workflows.

## Introduction

Phenyl-azo phenol derivatives constitute a class of azo compounds that have garnered significant interest for their potential biological activities, including antifungal properties.<sup>[1][2]</sup> These synthetic compounds, characterized by the presence of a phenyl-azo group linked to a phenol moiety, have demonstrated efficacy against a range of fungal pathogens, including those of clinical and agricultural importance.<sup>[1][3]</sup> Their straightforward synthesis, typically involving a diazotization reaction followed by an azo coupling, makes them attractive candidates for further investigation and development as novel antifungal agents.<sup>[1][4]</sup> This document outlines the key findings on their antifungal potency and provides standardized protocols for their synthesis and evaluation.

## Data Presentation: Antifungal Activity

The antifungal efficacy of phenyl-azo phenol derivatives has been quantified using various metrics, primarily the Minimum Inhibitory Concentration (MIC) and the 50% effective

concentration (EC<sub>50</sub>). The following tables summarize the reported quantitative data for different derivatives against various fungal species.

Table 1: Minimum Inhibitory Concentration (MIC) of Phenyl-azo Phenol Derivatives against Candida Species

| Compound                        | Fungal Strain                  | MIC (µg/mL)         | Reference           |
|---------------------------------|--------------------------------|---------------------|---------------------|
| Mono-azo derivative             | Candida albicans<br>ATCC 10231 | 0.781 - 25          | <a href="#">[1]</a> |
| Candida parapsilosis<br>CL 5348 | 0.781 - 25                     | <a href="#">[1]</a> |                     |
| Candida tropicalis CL<br>3301   | 0.781 - 25                     | <a href="#">[1]</a> |                     |
| Candida krusei CL<br>5343       | 0.781 - 25                     | <a href="#">[1]</a> |                     |
| Candida albicans CL<br>7626     | 0.781 - 25                     | <a href="#">[1]</a> |                     |
| Tris-azo derivative             | Candida spp.                   | 12.5 - 25           | <a href="#">[1]</a> |

Table 2: EC<sub>50</sub> Values of Benzimidazole-Azo-Phenol Derivatives against Phytopathogenic Fungi

| Compound          | Fungal Strain           | EC <sub>50</sub> (µmol/mL) | Reference           |
|-------------------|-------------------------|----------------------------|---------------------|
| V-5               | Fusarium<br>graminearum | 0.09                       | <a href="#">[3]</a> |
| Alternaria solani | 0.08                    | <a href="#">[3]</a>        |                     |
| Valsa mali        | 0.06                    | <a href="#">[3]</a>        |                     |
| Botrytis cinerea  | 0.07                    | <a href="#">[3]</a>        |                     |
| Curvularia lunata | 0.11                    | <a href="#">[3]</a>        |                     |

## Experimental Protocols

### Protocol 1: Synthesis of Phenyl-azo Phenol Derivatives via Diazotization and Azo Coupling

This protocol describes a general method for the synthesis of phenyl-azo phenol derivatives.

Materials:

- Aniline derivative
- Sodium nitrite ( $\text{NaNO}_2$ )
- Hydrochloric acid ( $\text{HCl}$ )
- Phenol derivative
- Sodium hydroxide ( $\text{NaOH}$ )
- Ice
- Distilled water
- Ethanol (for recrystallization)
- Beakers
- Magnetic stirrer and stir bar
- Buchner funnel and filter paper

Procedure:

- Diazotization of Aniline Derivative: a. Dissolve the aniline derivative in a solution of concentrated  $\text{HCl}$  and water. b. Cool the solution to 0-5 °C in an ice bath with constant stirring. c. Slowly add a pre-cooled aqueous solution of sodium nitrite ( $\text{NaNO}_2$ ) dropwise to the aniline solution. Maintain the temperature between 0-5 °C throughout the addition. d.

Continue stirring for an additional 30 minutes at 0-5 °C to ensure complete formation of the diazonium salt.

- **Azo Coupling with Phenol Derivative:** a. In a separate beaker, dissolve the phenol derivative in an aqueous solution of sodium hydroxide (NaOH). b. Cool this solution to 0-5 °C in an ice bath. c. Slowly add the freshly prepared, cold diazonium salt solution to the cold phenol solution with vigorous stirring. d. A colored precipitate of the phenyl-azo phenol derivative should form immediately. e. Continue stirring the reaction mixture in the ice bath for 1-2 hours to ensure complete coupling.
- **Isolation and Purification:** a. Isolate the crude product by vacuum filtration using a Buchner funnel. b. Wash the precipitate with cold distilled water to remove any unreacted salts. c. Purify the crude product by recrystallization from a suitable solvent, such as ethanol, to obtain the pure phenyl-azo phenol derivative. d. Dry the purified crystals in a desiccator.

## Protocol 2: Determination of Minimum Inhibitory Concentration (MIC) by Broth Microdilution

This protocol outlines the determination of the MIC of phenyl-azo phenol derivatives against fungal strains.

Materials:

- Synthesized phenyl-azo phenol derivatives
- Fungal strains (e.g., *Candida albicans*)
- Sabouraud Dextrose Broth (SDB) or other appropriate fungal growth medium
- Dimethyl sulfoxide (DMSO)
- Sterile 96-well microtiter plates
- Spectrophotometer
- Incubator

Procedure:

- Preparation of Fungal Inoculum: a. Culture the fungal strain on an appropriate agar plate for 24-48 hours at the optimal growth temperature. b. Prepare a fungal suspension in sterile saline or broth, adjusting the turbidity to a 0.5 McFarland standard (approximately  $1-5 \times 10^6$  CFU/mL). c. Dilute this suspension in the test broth to achieve the final desired inoculum concentration (typically  $5 \times 10^2$  to  $2.5 \times 10^3$  CFU/mL).
- Preparation of Compound Dilutions: a. Dissolve the phenyl-azo phenol derivative in DMSO to create a stock solution. b. Perform serial two-fold dilutions of the stock solution in the test broth in the wells of a 96-well microtiter plate to achieve a range of desired concentrations.
- Inoculation and Incubation: a. Add the prepared fungal inoculum to each well containing the compound dilutions. b. Include a positive control (inoculum without compound) and a negative control (broth without inoculum). c. Incubate the microtiter plate at the optimal temperature for the fungal strain (e.g., 35-37 °C for *Candida* species) for 24-48 hours.
- MIC Determination: a. The MIC is defined as the lowest concentration of the compound that causes complete inhibition of visible fungal growth. b. Growth can be assessed visually or by measuring the optical density (OD) at a specific wavelength (e.g., 600 nm) using a microplate reader.

## Protocol 3: Antifungal Susceptibility Testing by Agar Well Diffusion Assay

This protocol provides a qualitative or semi-quantitative method to screen for the antifungal activity of phenyl-azo phenol derivatives.

Materials:

- Synthesized phenyl-azo phenol derivatives
- Fungal strains
- Malt Extract Agar (MEA) or other suitable fungal growth medium
- Sterile Petri dishes
- Sterile cork borer or pipette tip

- Dimethyl sulfoxide (DMSO)
- Incubator

#### Procedure:

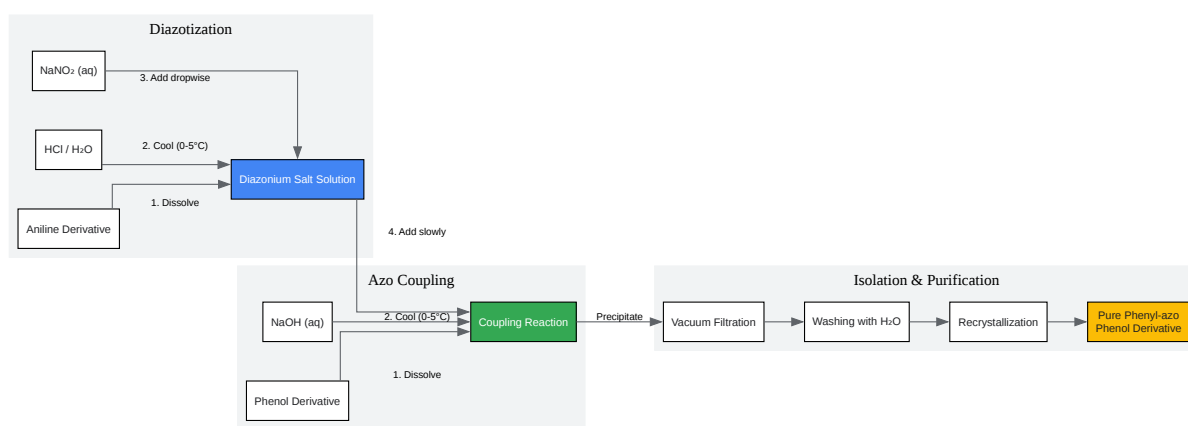
- Preparation of Fungal Lawn: a. Prepare a fungal inoculum as described in Protocol 2 (Step 1). b. Evenly spread the fungal suspension over the surface of the agar plate to create a uniform lawn of growth.
- Well Preparation and Compound Application: a. Aseptically create wells (typically 6-8 mm in diameter) in the agar using a sterile cork borer or the wide end of a sterile pipette tip. b. Prepare solutions of the phenyl-azo phenol derivatives in DMSO at known concentrations. c. Add a specific volume (e.g., 50-100  $\mu$ L) of each compound solution into separate wells. d. Use DMSO as a negative control in one well and a known antifungal agent as a positive control in another.
- Incubation and Zone of Inhibition Measurement: a. Allow the plates to stand for a short period to permit diffusion of the compounds into the agar. b. Incubate the plates at the optimal temperature for the fungal strain for 24-72 hours. c. Measure the diameter of the clear zone of growth inhibition around each well in millimeters. A larger diameter indicates greater antifungal activity.

## Mechanism of Action (Postulated)

While the precise mechanism of action for phenyl-azo phenol derivatives has not been extensively elucidated, their structural similarity to other azole-containing antifungal agents suggests a potential mode of action. Azole antifungals are known to inhibit the fungal cytochrome P450 enzyme, lanosterol 14 $\alpha$ -demethylase.[5] This enzyme is crucial for the biosynthesis of ergosterol, a vital component of the fungal cell membrane.[2][5] Inhibition of this enzyme leads to the depletion of ergosterol and the accumulation of toxic sterol intermediates, ultimately disrupting membrane integrity and function, and inhibiting fungal growth.[2][6] Further research is required to definitively confirm this mechanism for phenyl-azo phenol derivatives.

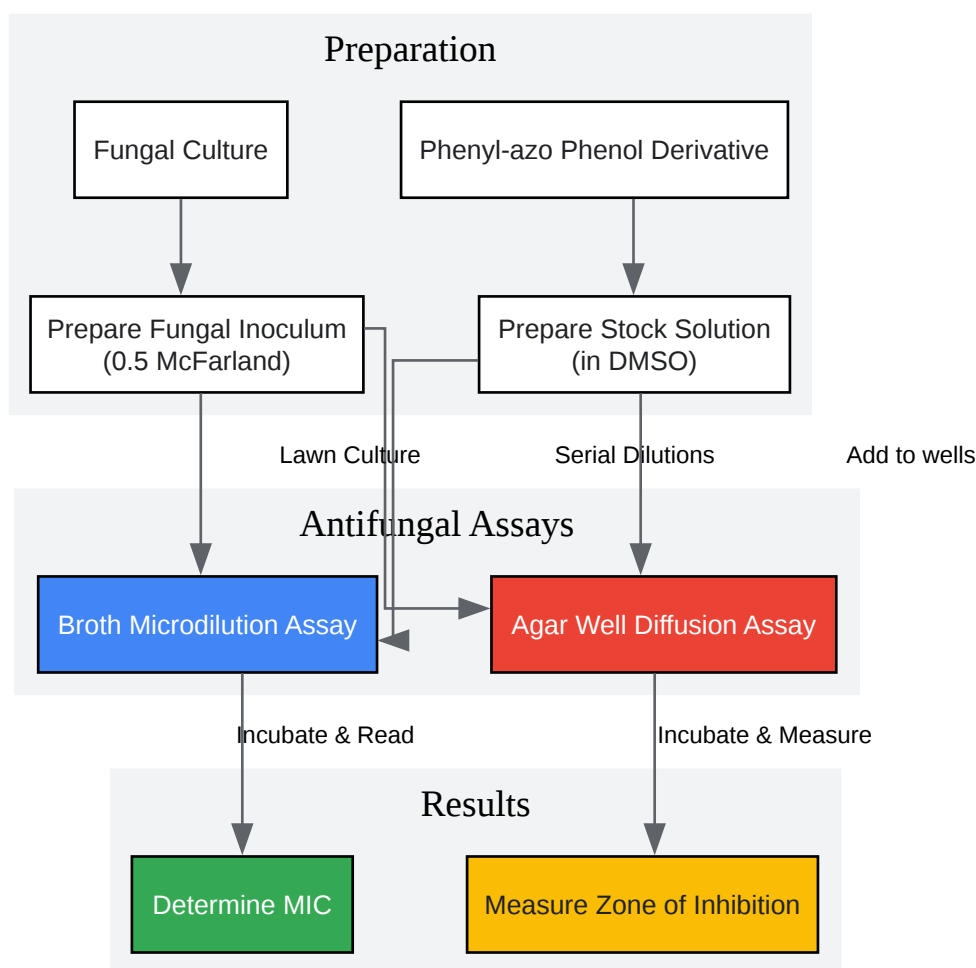
## Visualizations

The following diagrams illustrate the general workflows for the synthesis and antifungal testing of phenyl-azo phenol derivatives.



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Caption: Workflow for the synthesis of phenyl-azo phenol derivatives.



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Caption: General workflow for antifungal susceptibility testing.

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